

# Essential Safety and Logistical Guidance for Handling 2-Bromo-5-nitroaniline

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## Compound of Interest

Compound Name: 2-Bromo-5-nitroaniline

Cat. No.: B076971

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This document provides immediate, essential safety protocols and logistical plans for the handling and disposal of **2-Bromo-5-nitroaniline**. Adherence to these guidelines is critical for ensuring laboratory safety and regulatory compliance.

## Health Hazard Summary

**2-Bromo-5-nitroaniline** is a hazardous substance that requires careful handling. It is harmful if swallowed, comes into contact with the skin, or is inhaled.<sup>[1][2]</sup> It is also known to cause skin and serious eye irritation.<sup>[1][2][3]</sup>

## Quantitative Safety Data

For quick reference, the following table summarizes the key safety and physical properties of **2-Bromo-5-nitroaniline**.

Property	Value
Molecular Formula	C <sub>6</sub> H <sub>5</sub> BrN <sub>2</sub> O <sub>2</sub>
Molecular Weight	217.02 g/mol [1]
GHS Hazard Class	Acute Toxicity (Oral, Dermal, Inhalation), Skin Irritation, Eye Irritation[1][2]
Signal Word	Warning[1][3]
Hazard Statements	H302, H312, H332, H315, H319[1][2]
UN Number	2811[4]

## Operational and Disposal Plan

A systematic approach to handling and disposing of **2-Bromo-5-nitroaniline** is crucial to minimize risk.

### Pre-Operational Checklist

- Risk Assessment: Conduct a thorough risk assessment for the planned experiment, identifying potential hazards and exposure scenarios.
- Fume Hood: Ensure a certified chemical fume hood is available and functioning correctly. All handling of **2-Bromo-5-nitroaniline** should be performed within the fume hood.
- PPE Availability: Verify that all required Personal Protective Equipment (PPE) is available in the correct sizes and is in good condition.
- Emergency Equipment: Confirm the location and functionality of the nearest safety shower and eyewash station.
- Spill Kit: Ensure a spill kit appropriate for solid chemical spills is readily accessible.
- Waste Container: Prepare a designated, labeled hazardous waste container for **2-Bromo-5-nitroaniline** waste.

## Step-by-Step Handling Protocol

- Donning PPE: Before entering the designated handling area, put on the following PPE:
  - Gloves: Wear appropriate protective gloves.[\[4\]](#) Inspect for any signs of damage before use.
  - Eye Protection: Chemical safety goggles or a face shield are mandatory.[\[5\]](#)
  - Lab Coat: A flame-resistant lab coat should be worn and fully buttoned.
  - Respiratory Protection: If there is a risk of dust formation or inhalation, use a NIOSH-approved respirator.[\[4\]](#)[\[6\]](#)
- Chemical Handling:
  - Work exclusively within a designated and operational chemical fume hood.[\[6\]](#)
  - Avoid generating dust when handling the solid chemical.[\[5\]](#)[\[7\]](#)
  - Use a spatula or other appropriate tools for transferring the chemical.
  - Keep the container tightly closed when not in use.[\[4\]](#)[\[8\]](#)
- Post-Handling:
  - Thoroughly wash hands and any exposed skin with soap and water after handling.[\[4\]](#)[\[8\]](#)
  - Decontaminate all surfaces and equipment used.
  - Carefully remove PPE, avoiding self-contamination.

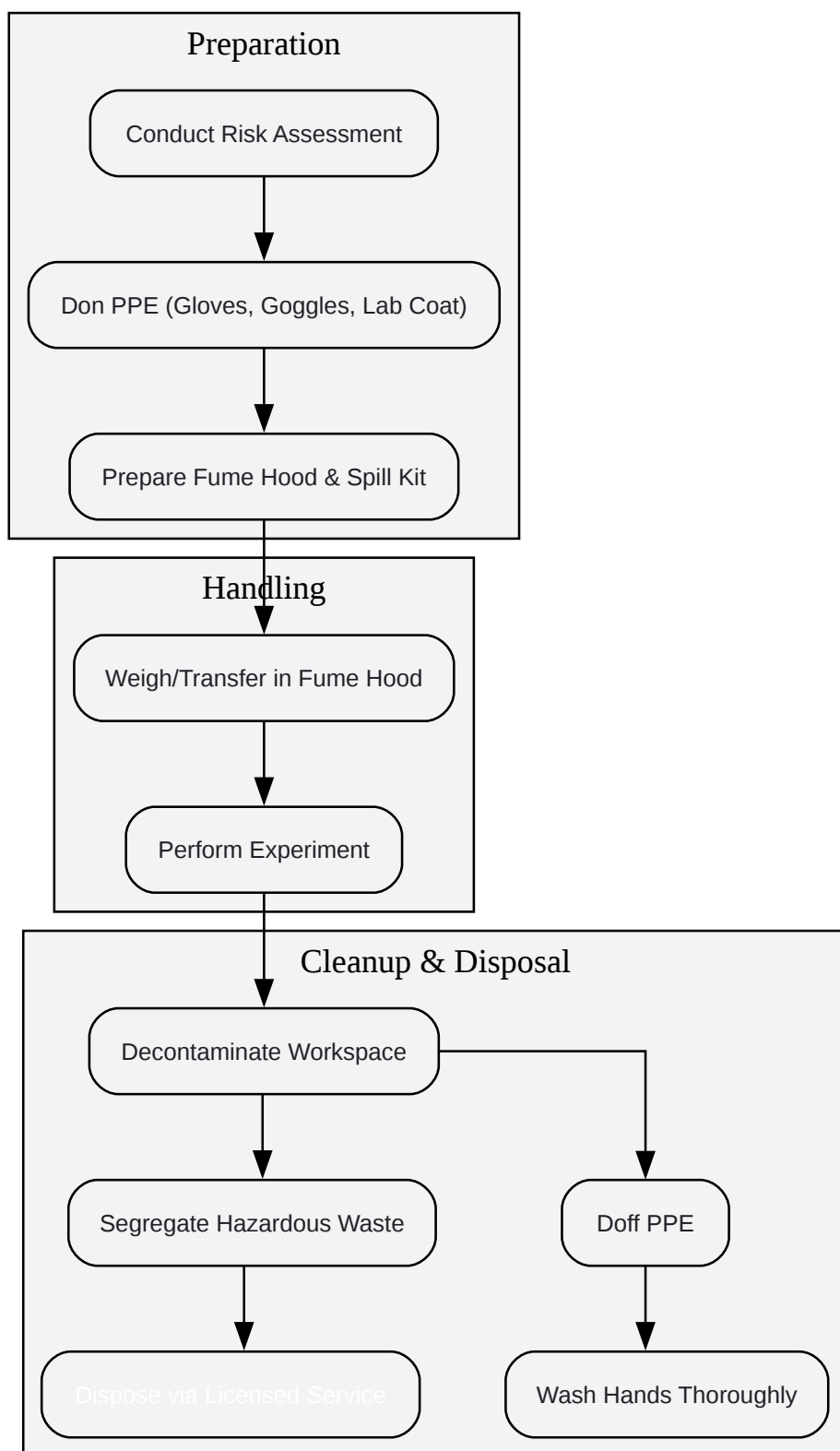
## Disposal Plan

- Waste Segregation:
  - All solid waste contaminated with **2-Bromo-5-nitroaniline** (e.g., weighing paper, contaminated gloves, and paper towels) must be placed in the designated hazardous waste container.

- Unused or surplus **2-Bromo-5-nitroaniline** should also be disposed of as hazardous waste.
- Container Management:
  - Keep the hazardous waste container securely closed when not in use.
  - Ensure the waste container is clearly labeled with "Hazardous Waste" and the chemical name.
- Final Disposal:
  - Dispose of the hazardous waste through your institution's licensed waste disposal service.  
[3][5] Do not dispose of **2-Bromo-5-nitroaniline** down the drain or in regular trash.[5]

## Experimental Workflow Diagram

The following diagram illustrates the logical flow for safely handling **2-Bromo-5-nitroaniline** from preparation to disposal.



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Caption: Workflow for Safe Handling of **2-Bromo-5-nitroaniline**.

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## References

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